

Essential Safety and Logistics for Handling cis-1,2-Dichloroethylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-1,2-Dichloroethylene*

Cat. No.: *B151661*

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **cis-1,2-Dichloroethylene** (CAS No. 156-59-2). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

cis-1,2-Dichloroethylene is a highly flammable, colorless liquid with a sharp, harsh odor.^[1] It is classified as a hazardous chemical and poses several risks, including being harmful if swallowed or inhaled, causing skin and serious eye irritation, and being harmful to aquatic life with long-lasting effects.^[2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and physical property data for **cis-1,2-Dichloroethylene**.

Property	Value	Reference
Occupational Exposure Limits		
OSHA PEL (8-hr TWA)	200 ppm (790 mg/m ³)	[3][4]
NIOSH REL (10-hr TWA)	200 ppm (790 mg/m ³)	[3][4]
ACGIH TLV (8-hr TWA)	200 ppm (790 mg/m ³)	[3][5]
Physical Properties		
Flash Point	2°C - 4°C (36°F - 39°F)	[1]
Boiling Point	48°C - 60°C (118°F - 140°F)	[4][6]
Vapor Pressure	180-265 mmHg	[6]
Flammability Classification	Class IB Flammable Liquid	[4]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure. The following PPE is required for handling **cis-1,2-Dichloroethylene**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Viton®, Barrier Laminate). Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination.[7][8]	Provides protection against skin contact. cis-1,2-Dichloroethylene causes skin irritation.[2]
Eye & Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.[2][7][8]	Protects against splashes and vapors that can cause serious eye irritation.[2][9]
Body Protection	Flame-resistant lab coat. A 100% cotton lab coat is a suitable alternative for smaller quantities. Wear full-length pants and closed-toe shoes.[7][8]	Protects against skin contact and splashes of the highly flammable liquid.[7]
Respiratory Protection	All handling of cis-1,2-Dichloroethylene must be performed in a certified chemical fume hood.[7] If a fume hood is not available or exposure limits may be exceeded, a NIOSH-approved respirator with organic vapor cartridges is required.[3][5]	A primary engineering control to prevent inhalation of harmful vapors.[9] The substance is harmful if inhaled.[2]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Precaution:

- Area Setup: Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7]
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[7] Keep a spill kit appropriate for flammable solvents nearby.
- Ignition Sources: Remove all potential ignition sources from the handling area, including open flames, hot surfaces, and spark-producing equipment.[2] This chemical is highly flammable.
- Grounding: When transferring the chemical between containers, ensure both containers are grounded and bonded to prevent static discharge.[9]

2. Handling the Chemical:

- Don PPE: Put on all required PPE as specified in the table above.
- Dispensing: When dispensing, use only non-sparking tools and perform the task slowly and carefully to avoid splashing or aerosol generation.[9]
- Container Management: Keep the chemical container tightly closed when not in use.[9]

3. Post-Handling Procedures:

- Decontamination: Wipe down the work surface within the fume hood.
- PPE Removal: Remove gloves and lab coat before leaving the work area. Dispose of contaminated disposable PPE as hazardous waste.[8]
- Hygiene: Wash hands and face thoroughly with soap and water after handling is complete.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **cis-1,2-Dichloroethylene** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Designated Container: Collect all **cis-1,2-Dichloroethylene** waste in a designated, properly labeled hazardous waste container.^[8] The container must be compatible with chlorinated solvents and have a secure, tight-fitting lid.
- Contaminated Materials: Any materials that come into contact with the chemical, such as pipette tips, wipes, and disposable gloves, must also be disposed of as hazardous waste in a sealed and labeled container.^[8]

2. Temporary Storage:

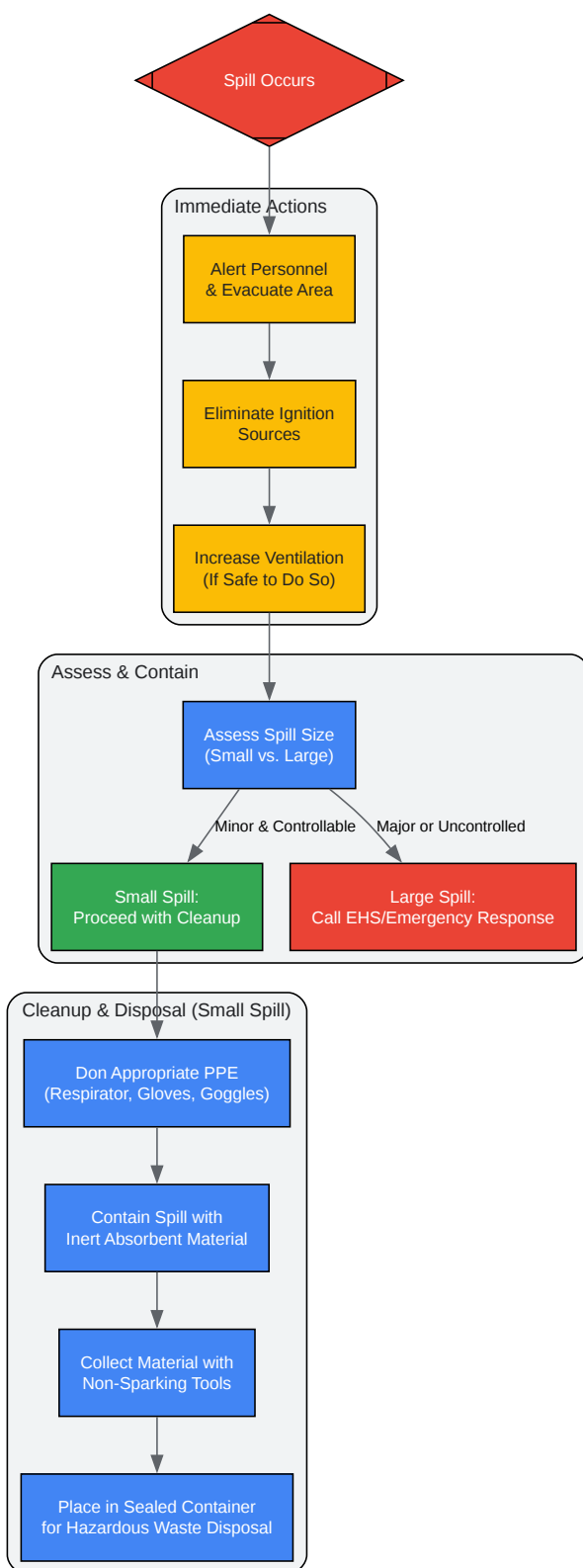
- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- This area must be away from ignition sources and incompatible chemicals like strong oxidizers and alkalis.^[4]

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office.
- Do not pour **cis-1,2-Dichloroethylene** down the drain, as it is harmful to aquatic life and can damage plumbing systems.^[9]

Emergency Protocol: Chemical Spill Workflow

In the event of a spill, follow the established workflow to ensure a safe and effective response.



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Caption: Workflow for responding to a **cis-1,2-Dichloroethylene** spill.

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References

- 1. cis-1,2-Dichloroethylene | C₂H₂Cl₂ | CID 643833 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bio.vu.nl [bio.vu.nl]
- 3. nj.gov [nj.gov]
- 4. CDC - NIOSH Pocket Guide to Chemical Hazards - 1,2-Dichloroethylene [cdc.gov]
- 5. airgas.com [airgas.com]
- 6. 1,2-DICHLOROETHYLENE, MIXED ISOMERS (ACETYLENE DICHLORIDE) | Occupational Safety and Health Administration [osha.gov]
- 7. wcu.edu [wcu.edu]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
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